

An In-depth Technical Guide to 2-Chlorophenol

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Compound of Interest

Compound Name: 2-Chlorophenol

Cat. No.: B165306

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This technical guide provides a comprehensive overview of **2-Chlorophenol**, including its chemical identity, structure, properties, synthesis, and analytical methods. It is intended for researchers, scientists, and professionals in drug development who require detailed technical information on this compound.

Chemical Identity and Structure

CAS Number: 95-57-8

Chemical Formula: C_6H_5ClO

Molecular Structure: **2-Chlorophenol** consists of a benzene ring substituted with a hydroxyl (-OH) group and a chlorine (-Cl) atom on adjacent carbons (ortho position).

Synonyms: o-Chlorophenol, 2-Hydroxychlorobenzene, o-Chlorphenol.

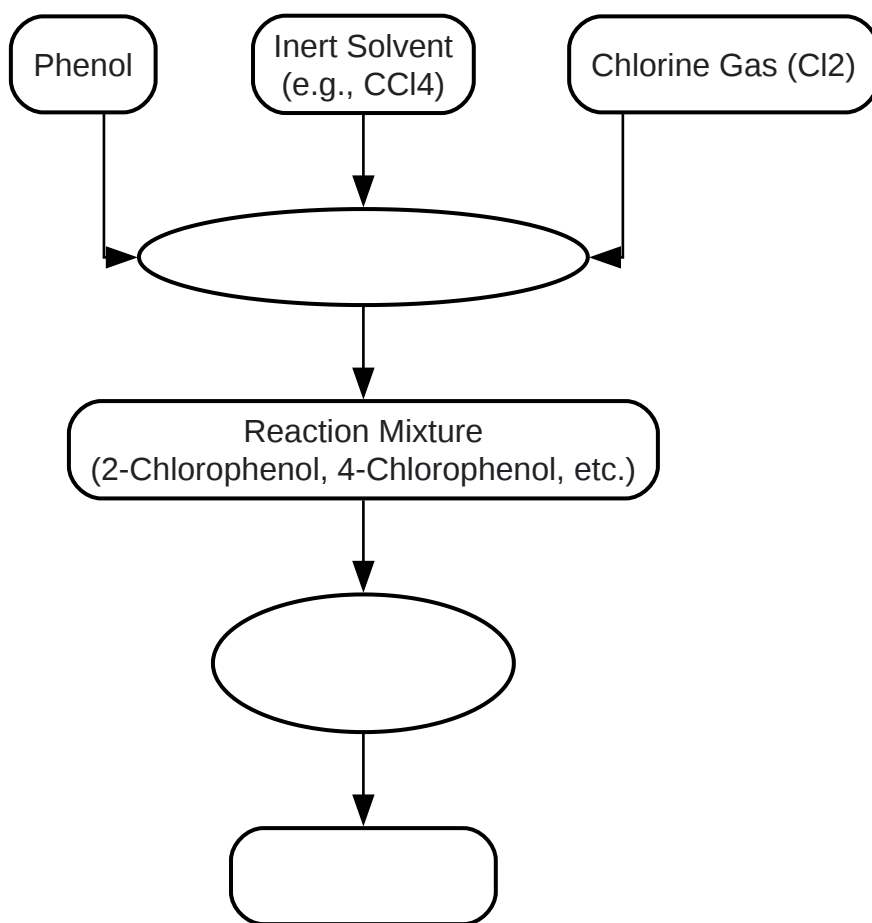
Physicochemical Properties

The key physicochemical properties of **2-Chlorophenol** are summarized in the table below.

Property	Value	Reference
Molecular Weight	128.56 g/mol	[1]
Appearance	Colorless to amber liquid	[1]
Odor	Unpleasant, penetrating	[1]
Boiling Point	175-176 °C	[1]
Melting Point	8.7 °C	[2]
Density	1.265 g/cm ³	[1]
Solubility in Water	Slightly soluble	[1]
pKa	8.56	[1]
log Kow	2.15	[1]

Synthesis of 2-Chlorophenol

A common method for the synthesis of **2-Chlorophenol** is the direct chlorination of phenol. The following diagram illustrates a typical reaction workflow.



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A simplified workflow for the synthesis of **2-Chlorophenol**.

Applications

2-Chlorophenol is a versatile chemical intermediate with several industrial applications:

- **Chemical Synthesis:** It serves as a precursor in the manufacturing of higher chlorinated phenols, pesticides (herbicides, fungicides), dyes, and pharmaceuticals.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Disinfectants and Preservatives:** It has been used in the formulation of antiseptics, bactericides, and wood and glue preservatives.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- **Industrial Solvent:** It can be used as a solvent for polyester fibers.[\[5\]](#)

Experimental Protocols

Determination of 2-Chlorophenol in Water by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is a representative example for the analysis of **2-Chlorophenol** in water samples and is based on principles outlined in EPA methods.[\[6\]](#)[\[7\]](#)[\[8\]](#)

1. Sample Preparation (In-situ Acetylation and Extraction)

- To a 300 mL water sample, add internal standards and surrogates.
- Neutralize the sample with potassium carbonate and then buffer to a pH of 9-11.5 to form the phenolate ion.
- Add acetic anhydride to the aqueous sample to convert the phenolate to its acetate derivative.
- Extract the resulting 2-chlorophenyl acetate from the aqueous matrix with hexane.

2. GC-MS Analysis

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 µm film thickness) is suitable.[\[7\]](#)
 - Injector: Use a splitless injection mode at 250 °C.[\[7\]](#)
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.[\[7\]](#)
 - Oven Temperature Program: An initial temperature of 60 °C held for 1 minute, then ramped to 245 °C at a rate of 10 °C/min and held for 5 minutes.[\[7\]](#)
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[7\]](#)
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity, monitoring characteristic ions for the 2-chlorophenyl acetate derivative.[\[7\]](#)

3. Quantification

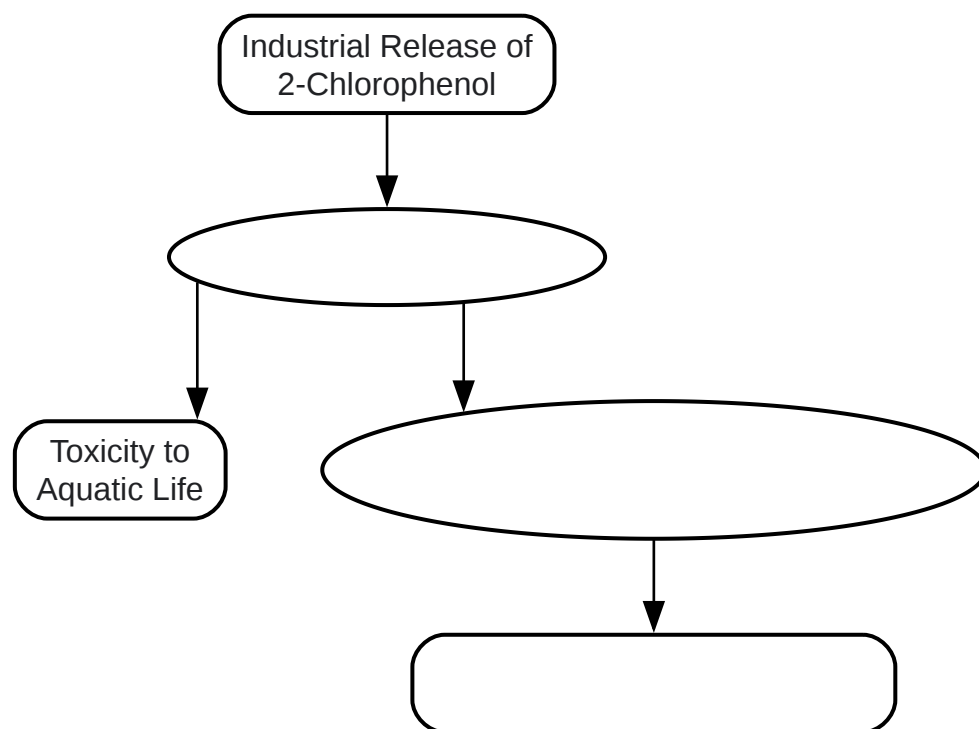
- Prepare a five-point calibration curve by spiking known concentrations of **2-Chlorophenol** into blank water and processing them in the same manner as the samples.
- Quantify the analyte using the average relative response factor from the calibration curve and the internal standard technique.[\[9\]](#)

Biological Activity and Toxicity

2-Chlorophenol is classified as a toxic and hazardous substance.[\[4\]](#)

- Human Health Effects: Exposure can occur through inhalation, ingestion, or skin contact. Acute exposure may lead to dizziness, respiratory irritation, and nausea, while chronic exposure has been linked to liver and kidney damage.[\[4\]](#)[\[10\]](#)
- Environmental Impact: It is considered a priority pollutant in water due to its toxicity to aquatic life, including fish and algae.[\[2\]](#)[\[4\]](#) Its persistence in the environment is a concern, as it is resistant to biodegradation.[\[11\]](#)
- Toxicological Pathways: The liver is a primary target of chlorophenol toxicity in animal studies, with observed effects including increased liver weight and hepatocellular hypertrophy.[\[10\]](#) Neurological effects such as lethargy and tremors have also been reported in animal studies.[\[10\]](#)[\[11\]](#)

The following diagram illustrates a logical relationship concerning the environmental and health impacts of **2-Chlorophenol**.



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Environmental fate and toxicological impact of **2-Chlorophenol**.

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